

Unveiling the Amphiphilic Architect: A Technical Guide to Didodecyldimethylammonium Bromide (DDAB)

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Compound of Interest

Compound Name: *Didodecyldimethylammonium bromide*

Cat. No.: *B1216463*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and key applications of **Didodecyldimethylammonium Bromide (DDAB)**, a versatile cationic surfactant. DDAB's unique amphiphilic nature, characterized by a hydrophilic quaternary ammonium head group and two hydrophobic dodecyl chains, underpins its wide-ranging utility in research and industry, from forming vesicular drug delivery systems to acting as a powerful disinfectant.

Molecular Structure and Chemical Formula

Didodecyldimethylammonium bromide, a quaternary ammonium salt, possesses a distinct molecular architecture that dictates its self-assembly behavior and functional properties. The molecule consists of a central, positively charged nitrogen atom covalently bonded to two methyl groups and two long, twelve-carbon alkyl chains (dodecyl groups). This cationic head is balanced by a bromide counter-ion.

The presence of two long hydrophobic tails distinguishes DDAB from single-chain cationic surfactants, leading to a more favorable packing parameter and a greater propensity to form stable bilayer structures, such as vesicles and liposomes, in aqueous environments.

Key Identifiers:

- Chemical Name: **Didodecyldimethylammonium bromide**[\[1\]](#)[\[2\]](#)
- Synonyms: DDAB, Dilauryldimethylammonium bromide, Dimethyldidodecylammonium bromide[\[1\]](#)[\[2\]](#)
- Molecular Formula: $C_{26}H_{56}BrN$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- IUPAC Name: didodecyl(dimethyl)azanium bromide[\[1\]](#)
- CAS Number: 3282-73-3[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical Properties

The physical and chemical characteristics of DDAB are crucial for its handling, formulation, and application. It typically presents as a white to off-white, hygroscopic crystalline powder.[\[2\]](#)[\[5\]](#) A summary of its key quantitative properties is provided in the table below.

Property	Value	References
Molecular Weight	462.63 g/mol	[1] [2] [3]
Melting Point	157-162 °C	[2] [3] [5]
Density (estimate)	1.0463 g/cm ³	[2] [3]
Refractive Index (estimate)	1.5260	[2] [3]
Solubility	Soluble in hot and cold water. Soluble in ethanol (approx. 0.1 g/mL).	[2] [3] [5]

Stability and Storage: DDAB is stable under normal conditions but is hygroscopic and incompatible with strong oxidizing agents and moisture.[\[2\]](#)[\[3\]](#) It should be stored in a tightly sealed container in a dry, cool place (2-8°C).[\[2\]](#)[\[3\]](#)

Experimental Protocols

Synthesis of DDAB-Capped Perovskite Nanocrystals

This protocol outlines a method for the direct synthesis of quaternary alkylammonium-capped perovskite nanocrystals, where DDAB is a key ligand.

Materials:

- Lead(II) bromide (PbBr_2)
- **Didodecyldimethylammonium bromide (DDAB)**
- Mesitylene
- Cs-oleate precursor solution

Procedure:

- In a 25 mL three-neck flask, combine 55 mg (0.15 mmol) of PbBr_2 and 61 mg (0.132 mmol) of DDAB with 4 mL of mesitylene.
- Heat the mixture to 150 °C under vigorous magnetic stirring until a clear solution is obtained.
- Swiftly inject 0.4 mL of the Cs-oleate precursor solution into the reaction mixture using a 1 mL syringe.
- After 10 seconds, rapidly cool the reaction mixture to room temperature using an ice/water bath.

This synthesis leverages the ability of DDAB to solubilize the lead bromide precursor at high temperatures, facilitating the formation of the nanocrystals upon the introduction of the cesium precursor.

Applications in Research and Drug Development

DDAB's unique properties make it a valuable tool in various scientific and industrial fields.

- **Drug Delivery:** DDAB is extensively used in the formation of liposomes and other nanocarriers for drug and gene delivery.^[6] The cationic nature of these vesicles facilitates

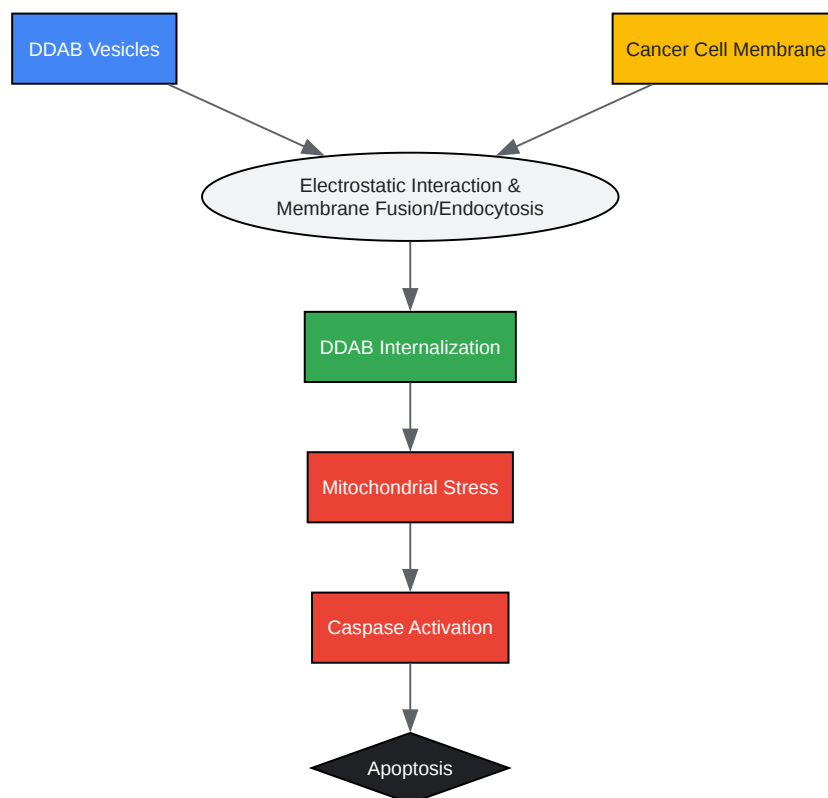
interaction with negatively charged cell membranes, enhancing cellular uptake.[6] DDAB-coated nanostructured lipid carriers (NLCs) have shown increased physical stability and enhanced uptake in glioblastoma cancer cells.[7]

- **Surfactant and Emulsifier:** As a cationic surfactant, DDAB is effective at reducing surface tension and is used as an emulsifier to blend oil and water-based ingredients in various formulations.[8]
- **Disinfectant and Biocide:** DDAB exhibits antimicrobial properties and has been used as a floor disinfectant.[2][3]
- **Material Science:** It serves as a structure-directing agent in the synthesis of nanoparticles, such as gold nanoclusters and nanocubes.[2][3] DDAB can also be used as a phase transfer catalyst, facilitating reactions between reactants in immiscible phases.[2][9]

Signaling Pathways and Cellular Effects

Recent studies have indicated that DDAB can induce apoptosis (programmed cell death) in various cancer cell lines, including human leukemia HL-60 cells.[10] The proposed mechanism involves the activation of caspases, a family of proteases that are central to the apoptotic pathway.

The following diagram illustrates a simplified logical workflow of DDAB's interaction with a cancer cell leading to apoptosis.



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Caption: Logical workflow of DDAB-induced apoptosis in cancer cells.

Safety and Handling

DDAB is classified as a hazardous substance. It is harmful if swallowed and causes skin and serious eye irritation.[1][4] It may also cause respiratory irritation.[1][4] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[11][12] All work should be conducted in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS).[4][12]

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